

Isoamyl Isovalerate: Application Notes and Protocols for Fragrance Development

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Compound of Interest

Compound Name: *Isoamyl isovalerate*

Cat. No.: B1219995

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isoamyl isovalerate (CAS No. 659-70-1) is a key fragrance ingredient valued for its potent, sweet, and fruity aroma, often described as reminiscent of apples and bananas.^{[1][2][3][4][5]} As an ester of isoamyl alcohol and isovaleric acid, it is a colorless liquid utilized extensively in perfumery to impart a characteristic fruity and green top note.^{[1][3]} This document provides detailed application notes and experimental protocols for the evaluation and use of **isoamyl isovalerate** in fragrance formulations, intended for researchers, scientists, and professionals in the field.

Physicochemical and Olfactory Properties

A comprehensive understanding of the physicochemical and olfactory properties of **isoamyl isovalerate** is fundamental for its effective application in perfumery.

Quantitative Data Summary

The following tables summarize the key quantitative data for **isoamyl isovalerate**.

Table 1: Physicochemical Properties of **Isoamyl Isovalerate**

Property	Value	Reference
Molecular Formula	C10H20O2	[3][6]
Molar Mass	172.26 g/mol	[3][6]
Density	0.854 g/mL at 25 °C	[6]
Boiling Point	192-193 °C	[6]
Flash Point	152 °F (66.7 °C)	[6][7]
Water Solubility	48.1 mg/L at 20 °C	[6]
Refractive Index	n20/D 1.412	[6]

Table 2: Olfactory Profile of **Isoamyl Isovalerate**

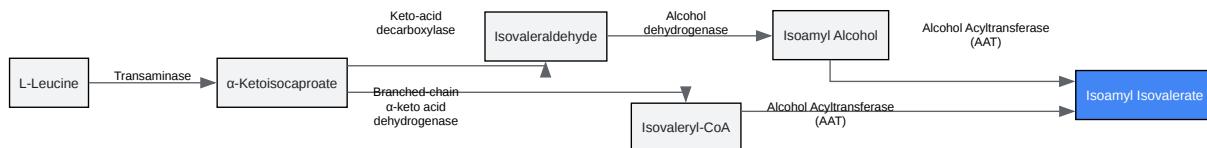
Odor Descriptor	Description	Reference
Primary	Sweet, Fruity	[1][2][8][9]
Secondary	Apple, Banana, Green	[1][2][3]
Nuances	Ripe fruit, Jammy, Tropical	[4]
Odor Threshold	20 ppb	[4]

Natural Occurrence and Synthesis

Isoamyl isovalerate is found naturally in a variety of fruits and fermented beverages, including apples, bananas, beer, and cider.[2][9] For commercial use in perfumery, it is primarily synthesized chemically.

Biosynthesis

In plants, the biosynthesis of **isoamyl isovalerate** involves the convergence of amino acid and fatty acid metabolism. The isoamyl alcohol precursor is derived from the catabolism of the amino acid L-leucine, while isovaleryl-CoA is derived from the same pathway. These precursors are then esterified by an alcohol acyltransferase (AAT) enzyme to form **isoamyl isovalerate**.

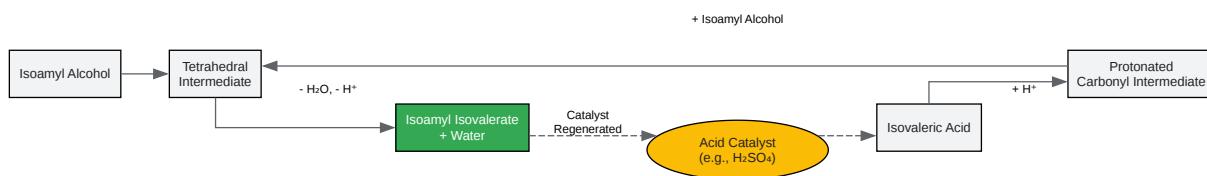


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Caption: Biosynthetic pathway of **isoamyl isovalerate**.

Chemical Synthesis: Fischer Esterification

The industrial production of **isoamyl isovalerate** is typically achieved through Fischer esterification. This process involves the acid-catalyzed reaction of isoamyl alcohol with isovaleric acid.



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Caption: Fischer esterification for **isoamyl isovalerate** synthesis.

Experimental Protocols

The following protocols provide detailed methodologies for the analysis and evaluation of **isoamyl isovalerate** in a laboratory setting.

Purity and Identity Confirmation by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the analysis of **isoamyl isovalerate** purity and confirms its identity using GC-MS.

Objective: To determine the purity of an **isoamyl isovalerate** sample and confirm its chemical identity by comparing its mass spectrum to a reference library.

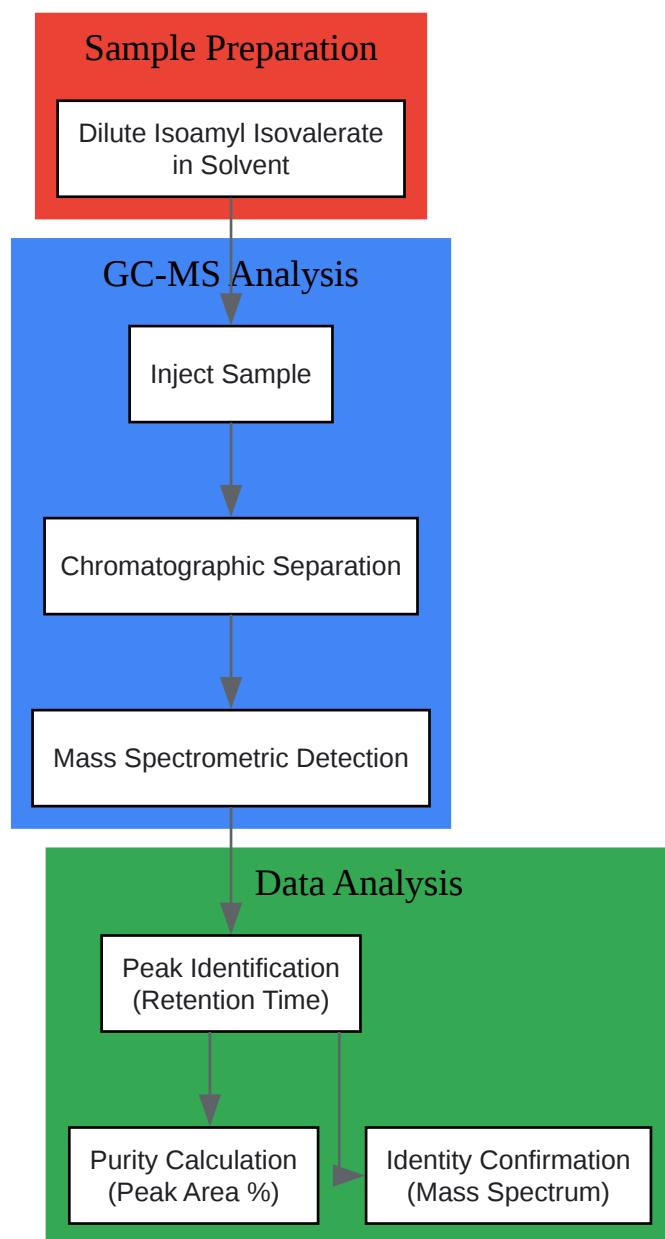
Materials and Equipment:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., DB-5ms, HP-5ms)
- Helium carrier gas (99.999% purity)
- **Isoamyl isovalerate** standard ($\geq 98\%$ purity)
- Solvent (e.g., ethanol, hexane)
- Autosampler vials and caps
- Microsyringe

Procedure:

- **Sample Preparation:** Prepare a 1% (v/v) solution of the **isoamyl isovalerate** sample in a suitable solvent (e.g., ethanol).
- **Instrument Setup:**
 - **GC Conditions:**
 - **Injector Temperature:** 250 °C
 - **Oven Temperature Program:** Initial temperature of 60 °C, hold for 2 minutes, ramp to 240 °C at a rate of 10 °C/min, and hold for 5 minutes.
 - **Carrier Gas Flow Rate (Helium):** 1.0 mL/min
 - **Injection Volume:** 1 μ L

- Split Ratio: 50:1
- MS Conditions:
 - Ion Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Range: m/z 40-300
- Analysis: Inject the prepared sample into the GC-MS system.
- Data Analysis:
 - Identify the peak corresponding to **isoamyl isovalerate** based on its retention time.
 - Integrate the peak area to determine the relative purity of the sample.
 - Compare the acquired mass spectrum of the peak with a reference mass spectrum from a library (e.g., NIST, Wiley) to confirm the identity of **isoamyl isovalerate**.



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Caption: GC-MS workflow for **isoamyl isovalerate** analysis.

Sensory Analysis: Odor Profile Evaluation

This protocol describes the sensory evaluation of **isoamyl isovalerate** to characterize its odor profile.

Objective: To systematically describe the olfactory characteristics of **isoamyl isovalerate** using a trained sensory panel.

Materials:

- **Isoamyl isovalerate** sample
- Odorless solvent (e.g., diethyl phthalate)
- Glass smelling strips
- Sensory evaluation booths
- Data collection forms or software

Procedure:

- Panel Selection and Training: Select a panel of at least 5-10 trained individuals with demonstrated olfactory acuity. Train the panel on the use of odor descriptors and intensity scales.
- Sample Preparation: Prepare a series of dilutions of **isoamyl isovalerate** in the odorless solvent (e.g., 10%, 1%, 0.1% v/v).
- Evaluation:
 - Dip a smelling strip into each dilution and allow the solvent to evaporate for a few seconds.
 - Present the smelling strips to the panelists in a randomized and blind manner.
 - Instruct panelists to evaluate and record the odor characteristics at different time points (top note, middle note, base note) over a period of at least 30 minutes.
 - Panelists should describe the odor using a standardized vocabulary and rate the intensity of each descriptor on a labeled magnitude scale (e.g., 0 = not perceptible, 5 = strong).

- Data Analysis: Compile the data from all panelists and calculate the mean intensity ratings for each odor descriptor. Generate an odor profile chart or spider web plot to visualize the results.

Stability Testing in a Fragrance Formulation

This protocol outlines a method for assessing the stability of **isoamyl isovalerate** in a representative fragrance formulation under accelerated aging conditions.

Objective: To evaluate the impact of heat and light on the chemical and olfactory stability of **isoamyl isovalerate** within a fragrance concentrate.

Materials:

- **Isoamyl isovalerate**
- A base fragrance formulation (e.g., a simple floral or fruity accord)
- Ethanol (perfumer's grade)
- Glass bottles with airtight caps
- Oven capable of maintaining $40\text{ }^{\circ}\text{C} \pm 2\text{ }^{\circ}\text{C}$
- UV light chamber or controlled light exposure setup
- GC-MS for chemical analysis
- Trained sensory panel for olfactory evaluation

Procedure:

- Sample Preparation:
 - Prepare a fragrance concentrate containing a known percentage of **isoamyl isovalerate** (e.g., 5% w/w) in the base formulation.
 - Prepare a control sample of the fragrance concentrate without **isoamyl isovalerate**.

- Dilute a portion of each concentrate in ethanol to a final fragrance concentration of 15% v/v.
- Divide the diluted samples into three sets:
 - Set A: Stored in the dark at room temperature (control).
 - Set B: Stored in an oven at 40 °C.
 - Set C: Exposed to UV light at a controlled intensity.
- Aging: Age the samples for a period of 4 weeks.
- Evaluation: At weekly intervals (0, 1, 2, 3, and 4 weeks), perform the following analyses on each sample set:
 - Chemical Analysis (GC-MS): Analyze the concentration of **isoamyl isovalerate** to monitor for degradation.
 - Olfactory Analysis: Conduct a sensory evaluation with a trained panel to assess any changes in the odor profile, noting the emergence of any off-notes.
 - Physical Evaluation: Observe and record any changes in color or clarity of the solutions.
- Data Analysis: Compare the results from the aged samples (Sets B and C) to the control sample (Set A) to determine the stability of **isoamyl isovalerate** under the tested conditions.

Safety and Handling

Isoamyl isovalerate is classified as a combustible liquid and may cause skin and eye irritation. [1][10] It is also considered toxic to aquatic life with long-lasting effects.[10][11]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.[11]
- Wear protective gloves, eye protection, and face protection.[11]
- Avoid release to the environment.[11]

- Store in a well-ventilated place and keep cool.[[11](#)]
- In case of fire, use carbon dioxide, dry chemical, or foam for extinction.[[11](#)]

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. The Research Institute for Fragrance Materials (RIFM) is also in the process of completing a comprehensive safety assessment for **isoamyl isovalerate**.[[9](#)]

Conclusion

Isoamyl isovalerate is a versatile and widely used fragrance ingredient that provides a characteristic sweet and fruity note to a variety of perfume compositions. A thorough understanding of its properties, combined with rigorous analytical and sensory evaluation, is essential for its successful application. The protocols and data presented in this document provide a framework for researchers and perfumers to effectively utilize **isoamyl isovalerate** in the development of new and innovative fragrances.

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